

Nor Propranolol-d7 Hydrochloride safety data sheet (SDS) information

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Compound of Interest

Compound Name: Nor Propranolol-d7 Hydrochloride

Cat. No.: B587504

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In-Depth Technical Safety Guide: Nor Propranolol-d7 Hydrochloride

Disclaimer: A specific Safety Data Sheet (SDS) for **Nor Propranolol-d7 Hydrochloride** was not publicly available at the time of this writing. The following information is compiled and extrapolated from the Safety Data Sheets of the closely related compounds, Propranolol Hydrochloride and (±)-Propranolol-d7. Researchers, scientists, and drug development professionals should use this information as a guide and are advised to obtain a compound-specific SDS from their supplier.

Substance Identification and Hazard Classification

Nor Propranolol-d7 Hydrochloride is the deuterated form of Nor Propranolol Hydrochloride, a metabolite of Propranolol. It is intended for laboratory and research use. Based on the available data for related compounds, it should be handled as a substance with potential health hazards.

Chemical Identity:

- Synonyms: 1-amino-3-(naphthalen-1-yloxy)propan-1,1,2,3,3-d5-2-ol hydrochloride[1]
- Molecular Formula: $C_{13}H_{10}D_5NO_2 \cdot HCl$ [1]
- CAS Number: 1246819-85-1[1]

Hazard Classification: The primary hazards associated with the parent compound, Propranolol Hydrochloride, and its deuterated analog are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[2] [3][4][5][6]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.[4][5]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[4][5]
Reproductive Toxicity	1A	H360: May damage fertility or the unborn child.[3][4][5]
Effects on or via lactation	-	H362: May cause harm to breast-fed children.[3][4][5]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[5]
Chronic Aquatic Toxicity	2	H411: Toxic to aquatic life with long lasting effects.[3][4][5]

Physical and Chemical Properties

Limited specific data for **Nor Propranolol-d7 Hydrochloride** is available. The following table includes data for Propranolol Hydrochloride.

Property	Value
Physical State	Solid, Crystal - Powder
Color	White - Almost white
Melting Point	166°C
Solubility	Soluble in Water

Toxicological Data

The following toxicological data is for Propranolol Hydrochloride. Due to the structural similarity, a comparable toxicological profile for **Nor Propranolol-d7 Hydrochloride** can be anticipated.

Test	Species	Route	Value
LD50	Rat	Intraperitoneal	75 mg/kg
TDL ₀	Rat	Oral	150 mg/kg (8-18 days pregnant)

LD50: Lethal Dose, 50%. The dose of a substance that is lethal to 50% of a test population.

TDL₀: Lowest Published Toxic Dose. The lowest dose of a substance reported to have any toxic effect.

Experimental Protocols

Detailed experimental protocols for the toxicological data cited in the Safety Data Sheets are not provided within the SDS documents themselves. For researchers requiring this level of detail, it is recommended to consult the original toxicological studies or contact the chemical supplier for further information. The RTECS (Registry of Toxic Effects of Chemical Substances) number for Propranolol Hydrochloride is UB7525000, which can be used to find relevant toxicological studies.

Safety and Handling

Personal Protective Equipment (PPE):

- Respiratory Protection: Dust respirator
- Hand Protection: Protective gloves
- Eye Protection: Safety glasses or face shield
- Skin and Body Protection: Protective clothing and boots

Engineering Controls:

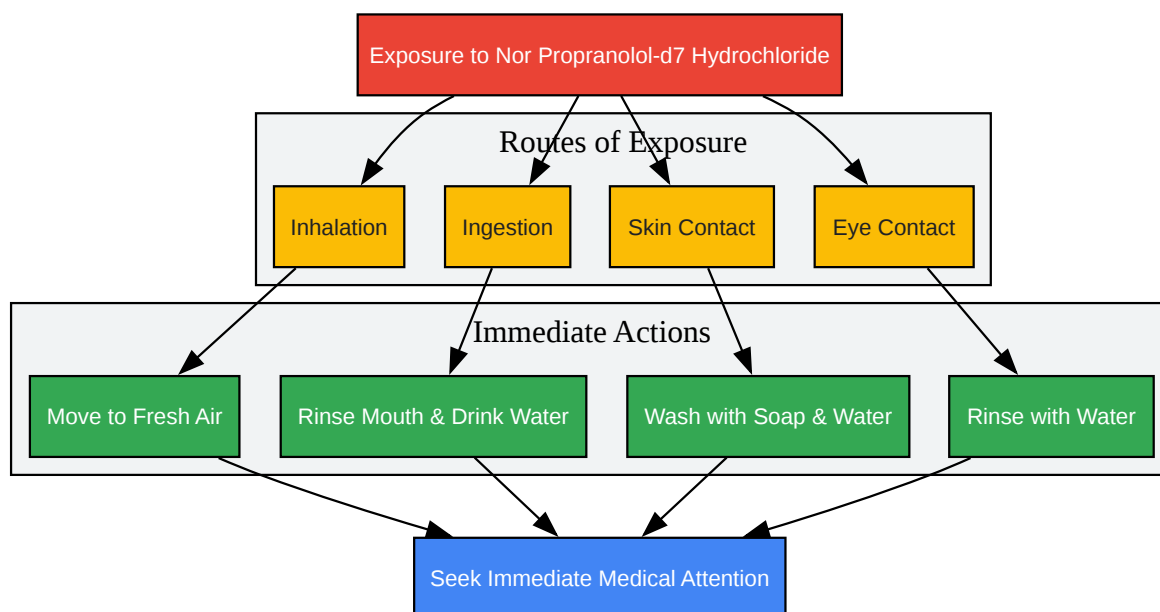
- Use in a well-ventilated area, preferably with a local exhaust system.[2]
- Install safety showers and eye wash stations.

Handling and Storage:

- Avoid contact with skin and eyes.[2]
- Avoid formation of dust and aerosols.[2]
- Do not eat, drink, or smoke when using this product.[6]
- Store in a tightly closed container in a dry and well-ventilated place.[6]
- The substance is hygroscopic and should be stored under an inert gas.[2]

First-Aid Measures

The following diagram outlines the recommended first-aid procedures in case of exposure.

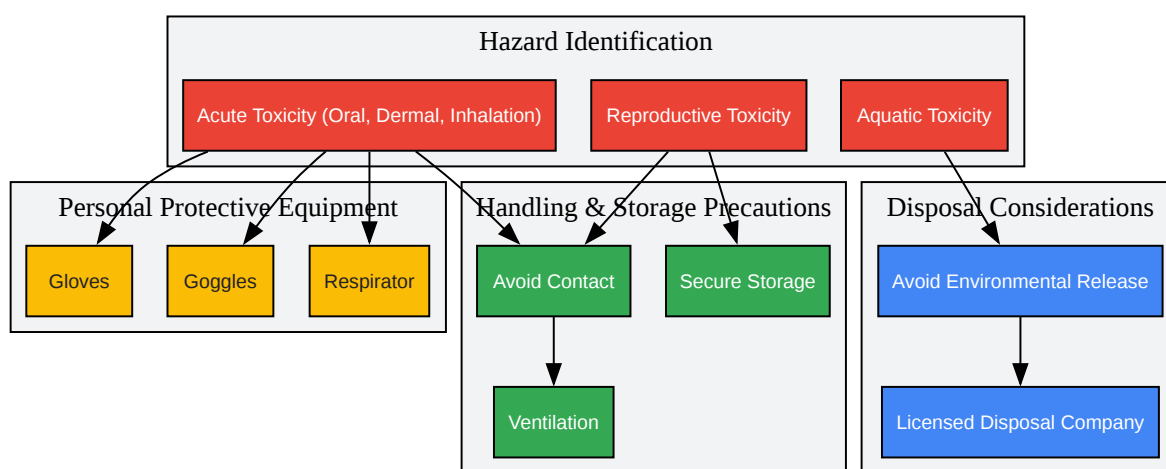


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Caption: First-aid procedures for exposure to **Nor Propranolol-d7 Hydrochloride**.

Logical Relationships in Hazard Communication

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a logical framework for communicating hazards. The following diagram illustrates the relationship between the hazard classification of Propranolol and the corresponding safety measures.



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Caption: Logical flow from hazard identification to safety measures.

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